

Understanding the chemical structure and properties of Quinapyramine sulfate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Quinapyramine sulfate

Cat. No.: B1615655

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An In-depth Technical Guide to Quinapyramine Sulfate

Quinapyramine sulfate is a potent trypanocidal agent predominantly utilized in veterinary medicine for the treatment and prevention of trypanosomiasis in a variety of livestock. This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, mechanism of action, and pharmacological data, tailored for researchers, scientists, and professionals in drug development.

Chemical Structure and Physicochemical Properties

Quinapyramine sulfate is an aminoquinaldine derivative.^[1] Its chemical name is 4-amino-6-[(2-amino-1,6-dimethylpyrimidin-4-ylidene)amino]-1,2-dimethylquinolin-1-ium-4-amine;methyl hydrogen sulfate;methyl sulfate. The compound is typically available as a white to off-white crystalline powder that is soluble in water.^[2]

Below is a diagram illustrating the chemical structure of Quinapyramine.

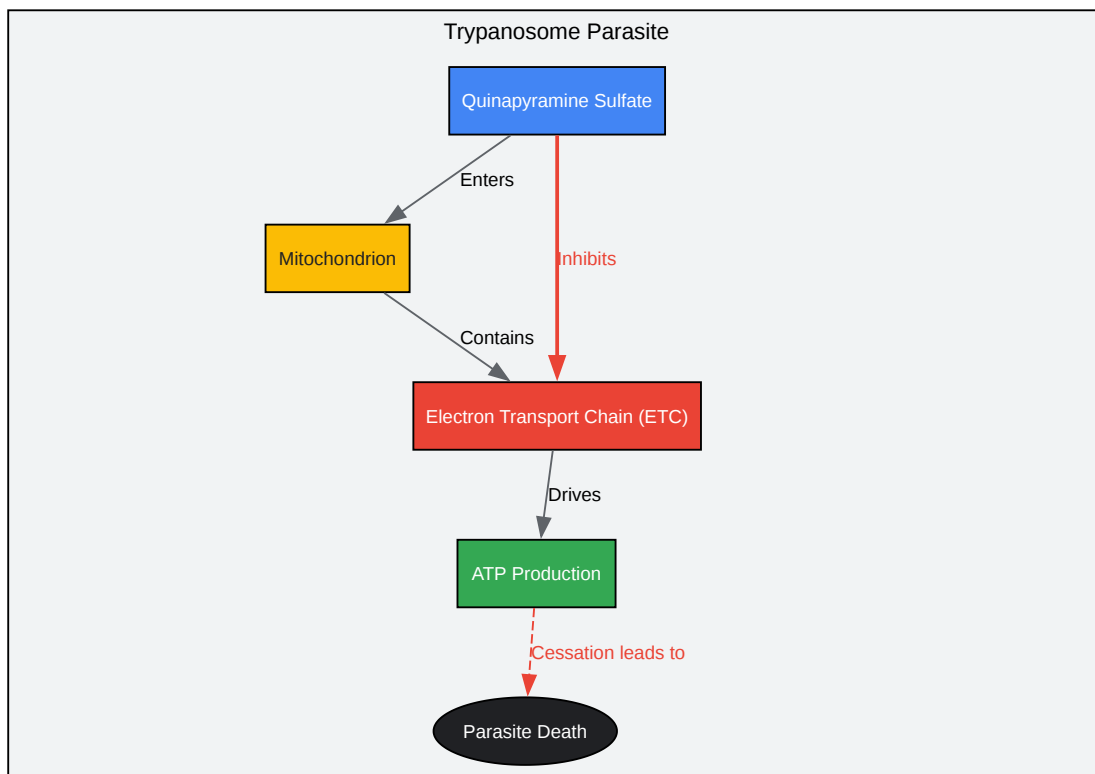
Caption: Chemical structure of the Quinapyramine cation.

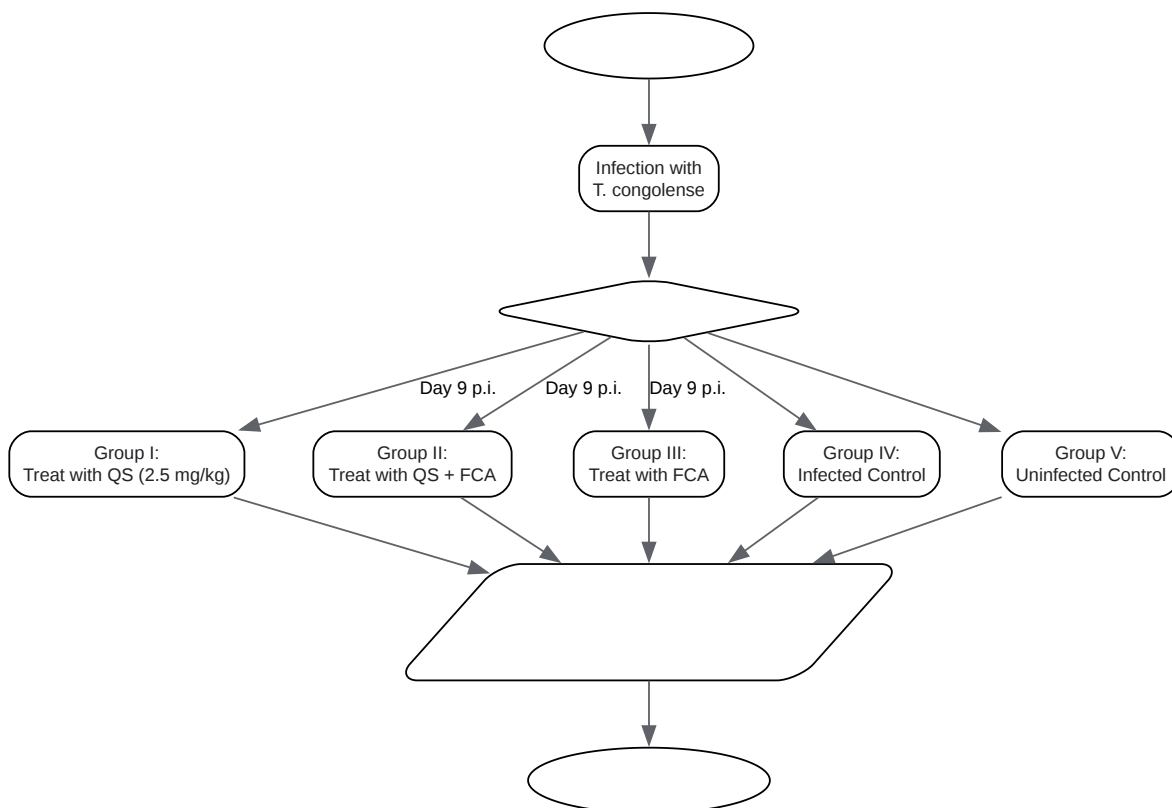
Table 1: Physicochemical Properties of **Quinapyramine Sulfate**

Property	Value	Reference
CAS Number	3270-78-8	[3][4][5]
Molecular Formula	C19H28N6O8S2	[4]
Molecular Weight	532.6 g/mol	[4]
Appearance	White to off-white crystalline powder	[2]
Solubility	Soluble in water	[2]
Melting Point	203-207°C	[2]
Purity	≥ 99%	[2]
Shelf Life	5 years (when stored properly)	[2]
Storage	Store in a cool, dry place, away from light	[2]

Mechanism of Action

Quinapyramine sulfate's primary mechanism of action as a trypanocidal agent involves the disruption of energy production within the trypanosome parasite.[6] It specifically interferes with crucial enzymes in the electron transport chain, a vital pathway for generating adenosine triphosphate (ATP) in the parasite's mitochondria.[6][7] By inhibiting this energy production, **Quinapyramine sulfate** ultimately leads to the death of the trypanosome.[6] While it can exhibit some toxicity to mammalian cells, it demonstrates greater selectivity for trypanosomes, allowing it to target and eliminate the parasite without causing significant harm to the host animal.[6]





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- To cite this document: BenchChem. [Understanding the chemical structure and properties of Quinapyramine sulfate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1615655#understanding-the-chemical-structure-and-properties-of-quinapyramine-sulfate]

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